

Essential Safety and Operational Guide for Handling Fenhexamid-d10

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Compound of Interest

Compound Name: Fenhexamid-d10

Cat. No.: B15295614

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This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **Fenhexamid-d10**. The following procedural guidance is designed to ensure the safe handling, storage, and disposal of this compound in a laboratory setting.

Hazard Assessment and Chemical Properties

Fenhexamid-d10 is a deuterated stable isotope-labeled version of Fenhexamid, a foliar fungicide.[1] While specific toxicity data for the deuterated form is not readily available, the toxicological profile of the parent compound, Fenhexamid, should be used for risk assessment. Fenhexamid has low acute toxicity via oral, dermal, and inhalation routes and is classified as Toxicity Category IV.[2] It is not considered a skin or eye irritant, nor a skin sensitizer.[2] However, as with any chemical, minimizing exposure is a critical aspect of safe laboratory practice.

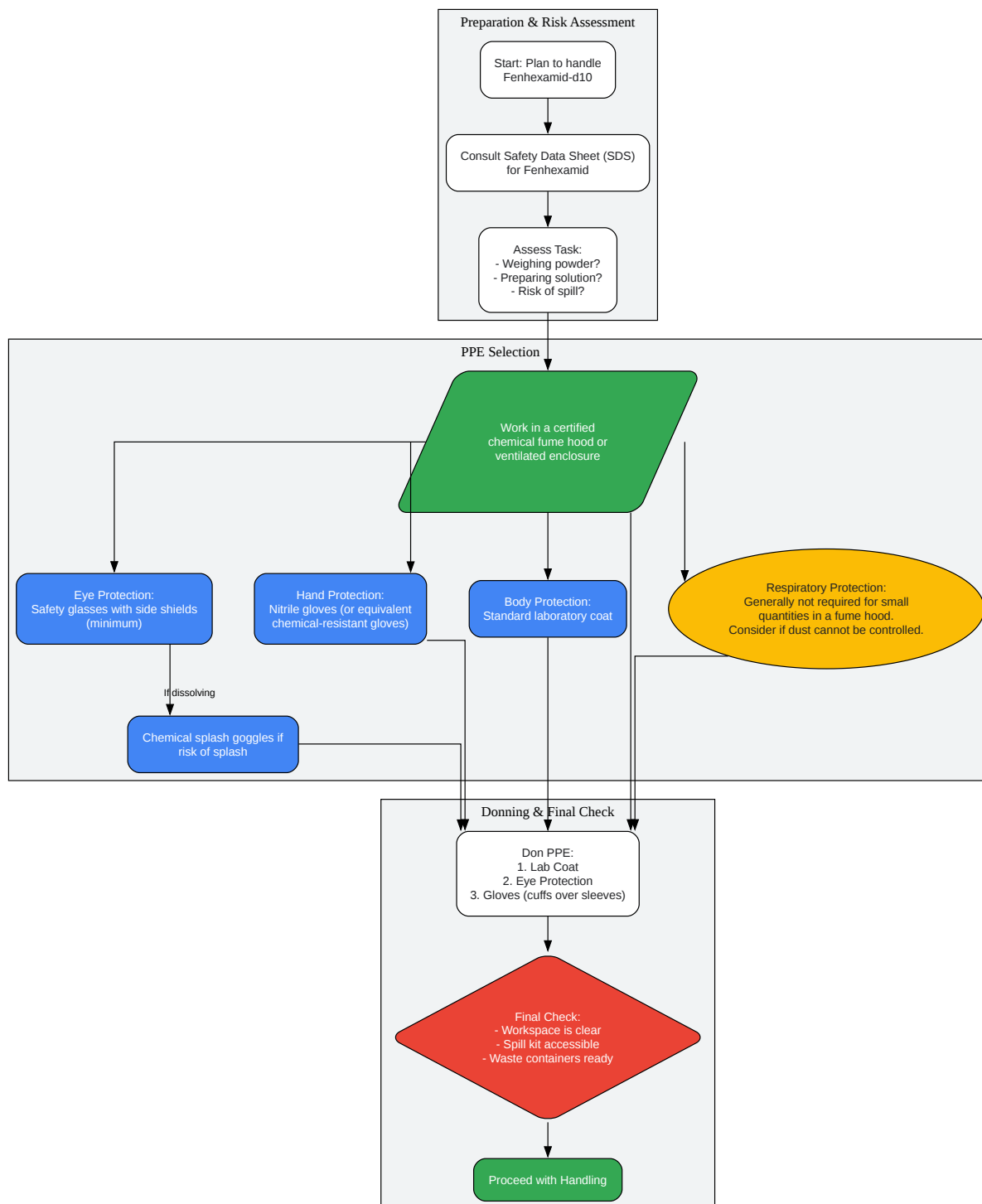
Occupational exposure limits (e.g., OSHA PEL, ACGIH TLV) have not been established for Fenhexamid.[3] Therefore, a conservative approach to handling, focusing on minimizing dust and aerosol generation, is recommended.

Quantitative Data for Fenhexamid

Property	Value	Source
Molecular Formula	C ₁₄ H ₇ D ₁₀ Cl ₂ NO ₂	LGC Standards
Molecular Weight	312.26 g/mol	LGC Standards
Physical State	White powder	AERU
Melting Point	153 °C	PubChem[4]
Boiling Point	320 °C	PubChem
Solubility	Moderate aqueous solubility	AERU
Storage Temperature	+4°C	LGC Standards
Glove Recommendation (General Handling of Powder)	Nitrile or other chemical-resistant gloves	Multiple Sources
Glove Recommendation (in Cyclohexane)	Nitrile (short-term splash protection)	Gloves By Web, UPenn EHRS
Occupational Exposure Limits (OELs)	Not Established	AWS

Personal Protective Equipment (PPE) Protocol

The selection of appropriate PPE is the final and critical barrier in preventing chemical exposure. The following workflow should be followed when preparing to handle **Fenhexamid-d10**.



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Caption: PPE selection workflow for handling **Fenhexamid-d10**.

Operational Plan: Step-by-Step Handling Procedures

Adherence to a standardized operational plan minimizes the risk of exposure and ensures the integrity of the experiment.

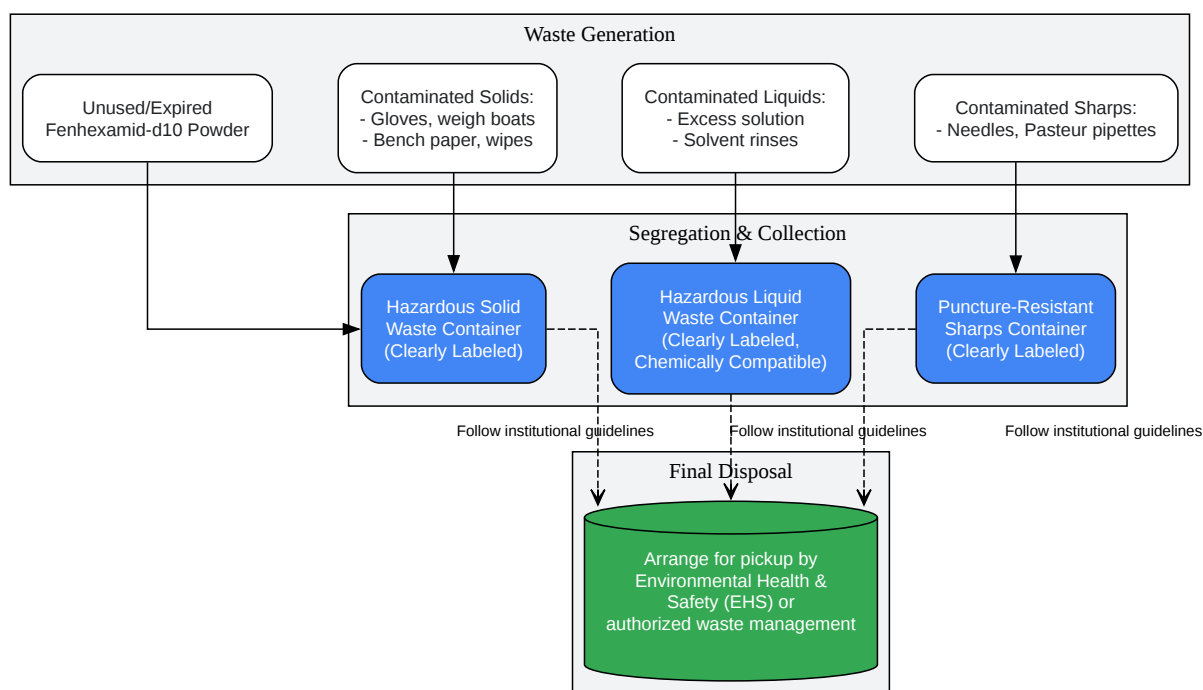
Experimental Protocol: Weighing and Preparing a Solution of **Fenhexamid-d10**

- Preparation:
 - Designate a specific work area within a certified chemical fume hood.
 - Cover the work surface with absorbent bench paper.
 - Ensure the Safety Data Sheet (SDS) for Fenhexamid is readily accessible.
 - Assemble all necessary equipment (e.g., analytical balance, weigh boats, spatula, vials, solvent, vortex mixer).
- Weighing the Powder:
 - Perform all weighing operations within the fume hood to contain any airborne powder.
 - Use a spatula to carefully transfer the desired amount of **Fenhexamid-d10** powder to a weigh boat. Avoid generating dust by handling the powder gently.
 - Keep the primary container of **Fenhexamid-d10** closed whenever possible to prevent spillage and contamination.
- Dissolving the Powder:
 - Place the weigh boat with the powder into the appropriate receiving container (e.g., a vial or flask).
 - Slowly add the desired solvent to the powder to avoid splashing.
 - If necessary, use a vortex mixer or sonicator to ensure the powder is fully dissolved.

- Once dissolved, the solution can typically be handled on a standard laboratory bench, as the risk of inhalation is significantly reduced.
- Post-Handling Decontamination:
 - Wipe down the spatula, balance, and any other equipment with a damp cloth or towelette to remove any residual powder.
 - Carefully fold the absorbent bench paper inward and dispose of it in the appropriate solid waste container.
 - Properly remove and dispose of gloves as described in the disposal plan.
 - Wash hands thoroughly with soap and water after the procedure is complete.

Disposal Plan for Fenhexamid-d10 and Contaminated Materials

Proper waste segregation and disposal are crucial to prevent environmental contamination and ensure laboratory safety.



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Caption: Disposal workflow for **Fenhexamid-d10** waste streams.

Step-by-Step Disposal Guidance:

- **Unused Compound:** Unused or expired **Fenhexamid-d10** powder should be disposed of in a clearly labeled hazardous solid waste container. Do not dispose of it in regular trash or down the drain.

- Contaminated PPE and Labware:
 - Gloves, Wipes, and Bench Paper: Place all contaminated solid items directly into the designated hazardous solid waste container.
 - Glassware: Rinse contaminated glassware with a suitable solvent (e.g., acetone or ethanol). The first rinse should be collected as hazardous liquid waste. Subsequent rinses can typically be disposed of as regular laboratory waste, pending institutional guidelines.
 - Plasticware: Disposable plasticware that has come into contact with **Fenhexamid-d10** should be placed in the hazardous solid waste container.
- Liquid Waste:
 - All solutions containing **Fenhexamid-d10** and the initial solvent rinses from cleaning glassware must be collected in a clearly labeled, sealed, and chemically compatible hazardous liquid waste container.
 - Avoid mixing incompatible waste streams.
- Final Disposal: All waste containers must be sealed and stored in a designated satellite accumulation area until they are collected by the institution's Environmental Health and Safety (EHS) department or an authorized chemical waste management company. Always follow all local, state, and federal regulations for hazardous waste disposal.

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